

# In-Depth Technical Guide: Health and Safety for 2-Nitroanisole Handling

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## Compound of Interest

Compound Name: 2-Nitroanisole

Cat. No.: B7769701

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for the handling of **2-Nitroanisole** (CAS No. 91-23-6), a chemical intermediate used in the synthesis of dyes and pharmaceuticals.<sup>[1][2]</sup> Due to its potential health hazards, including carcinogenicity, it is imperative that all handling procedures are conducted with strict adherence to safety protocols to minimize exposure and ensure a safe laboratory environment.

## Hazard Identification and Classification

**2-Nitroanisole** is classified as a hazardous substance. It is harmful if swallowed and is suspected of causing cancer.<sup>[3][4][5]</sup> The National Toxicology Program (NTP) anticipates it to be a human carcinogen based on sufficient evidence from animal studies.<sup>[1][6]</sup> It may also cause methemoglobinemia, which impairs the oxygen-carrying capacity of the blood.<sup>[1][7]</sup>

GHS Hazard Statements:

- H302: Harmful if swallowed.<sup>[3][4][5]</sup>
- H350: May cause cancer.<sup>[3][4]</sup>

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **2-Nitroanisole** is provided in the table below. This information is critical for understanding its behavior under various laboratory

conditions.

Property	Value	Source(s)
Appearance	Colorless to yellowish or reddish liquid	[1][8]
Molecular Formula	C7H7NO3	[3]
Molecular Weight	153.14 g/mol	[1][3]
Melting Point	9 - 12 °C	[3][9]
Boiling Point	273 - 277 °C	[2][3]
Density	1.254 g/cm <sup>3</sup> at 20 °C	[8]
Flash Point	142 °C (287.6 °F)	[5][7]
Autoignition Temperature	464 °C (867.2 °F)	[5][7]
Water Solubility	1.45 g/L at 20 °C	[1]
Solubility in other solvents	Soluble in ethanol and diethyl ether	[1][9]
Vapor Pressure	<0.1 hPa @ 20 °C	[5]
Vapor Density (Air = 1)	5.29	[8]
log P (Octanol/Water)	1.73	[2]

## Toxicological Information

Toxicological data is essential for risk assessment. The available quantitative data for **2-Nitroaniso**le is summarized below.

Metric	Value	Species	Route	Source(s)
LD50 (Oral)	740 mg/kg	Rat	Oral	[3]

Chronic exposure in animal studies has shown evidence of carcinogenicity. In one study in mice, oral administration led to an increased incidence of hepatocellular adenomas in males and females, and hepatoblastomas in males.[7][10] In rats, an increased incidence of mononuclear cell leukemia was observed in both sexes, as well as tumors of the urinary bladder, large intestine, and kidney.[7][10]

## Experimental Protocols

Detailed experimental protocols for toxicological and carcinogenicity studies are extensive and standardized. The key studies cited for **2-Nitroanisole** followed established guidelines from the National Toxicology Program (NTP) and the Organisation for Economic Co-operation and Development (OECD).

**Carcinogenicity Bioassay (NTP TR-416):** The carcinogenicity of **2-Nitroanisole** was evaluated in F344/N rats and B6C3F1 mice in 2-year feed studies. A typical NTP bioassay protocol involves:

- **Dose Selection:** Preliminary studies (e.g., 14-day and 13-week studies) are conducted to determine the maximum tolerated dose and appropriate dose levels for the long-term study.
- **Animal Husbandry:** Animals are housed in a controlled environment with specific temperature, humidity, and light cycles. They are provided with feed and water ad libitum.
- **Test Substance Administration:** **2-Nitroanisole** is mixed into the feed at various concentrations.
- **In-life Observations:** Animals are observed twice daily for clinical signs of toxicity. Body weights and feed consumption are recorded weekly for the first 13 weeks and then monthly.
- **Necropsy and Histopathology:** At the end of the study, a complete necropsy is performed on all animals. Tissues from all major organs are collected, preserved, and examined microscopically by a pathologist.

**Acute Oral Toxicity (OECD Guideline 423 - Acute Toxic Class Method):** The LD50 value for **2-Nitroanisole** was likely determined using a method similar to the OECD 423 guideline. This method is a stepwise procedure using a small number of animals per step to classify a substance's toxicity.

- **Animal Selection:** Healthy, young adult animals of a single sex (usually females) from a standard laboratory strain are used.
- **Dosing:** The substance is administered orally at one of the defined starting dose levels (e.g., 5, 50, 300, or 2000 mg/kg body weight).
- **Observation:** Animals are observed for mortality and clinical signs of toxicity for up to 14 days.
- **Stepwise Procedure:** The outcome of the first step determines the next step. If mortality is observed, the dose for the next step is lowered. If no mortality is observed, the dose is increased. This continues until enough information is gathered to classify the substance's acute toxicity.

## Handling and Safety Precautions

Due to the hazardous nature of **2-Nitroanisole**, strict safety protocols must be followed.

## Engineering Controls

- Work with **2-Nitroanisole** should be conducted in a well-ventilated area, preferably within a chemical fume hood.<sup>[7]</sup>
- Facilities should be equipped with an eyewash station and a safety shower.<sup>[7]</sup>

## Personal Protective Equipment (PPE)

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory.<sup>[3][7]</sup>
- **Hand Protection:** Wear appropriate chemical-resistant gloves. Gloves should be inspected before use and disposed of properly after handling.<sup>[3][11]</sup>
- **Skin and Body Protection:** A lab coat or a chemical-resistant suit should be worn to prevent skin contact.<sup>[3]</sup>
- **Respiratory Protection:** If working outside of a fume hood or if there is a risk of inhalation, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.<sup>[7]</sup>

## Handling and Storage

- Avoid contact with skin, eyes, and clothing.[7]
- Avoid inhalation of vapor or mist.[3]
- Keep containers tightly closed in a dry, cool, and well-ventilated place.[7][8]
- Store away from incompatible materials such as strong oxidizing agents.[1]
- Wash hands thoroughly after handling.[7]

## Emergency Procedures

### First Aid Measures

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[7][8]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention.[7][8]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[7][8]
- Ingestion: If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Do NOT induce vomiting. Seek immediate medical attention.[7]

### Fire-Fighting Measures

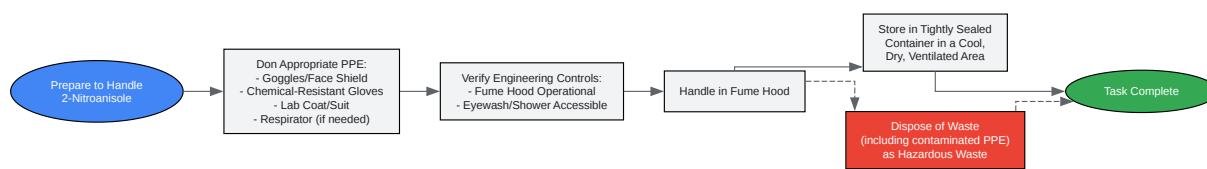
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3][8]
- Specific Hazards: Emits toxic fumes of nitrogen oxides under fire conditions.[1]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[3][7]

### Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Use personal protective equipment. Ensure adequate ventilation.[3]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[3]
- Containment and Cleanup: Absorb the spill with an inert material (e.g., sand, earth, vermiculite) and place it in a suitable, closed container for disposal.[7]

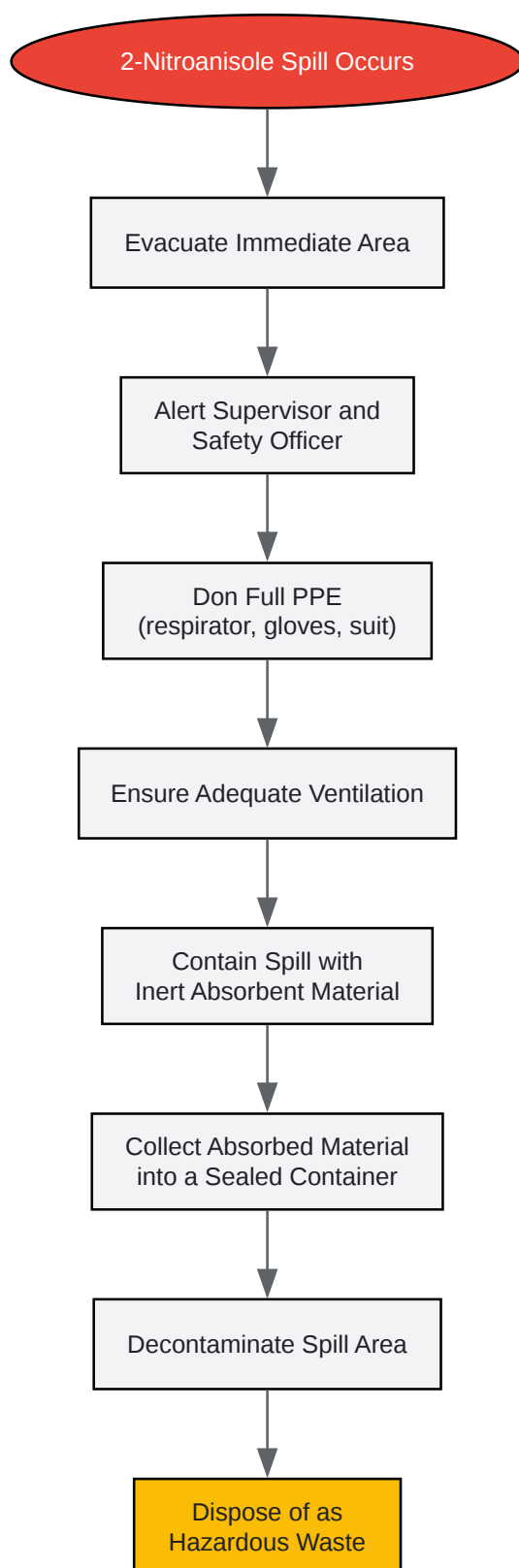
## Visualized Workflows

The following diagrams illustrate key safety and handling workflows for **2-Nitroanisole**.



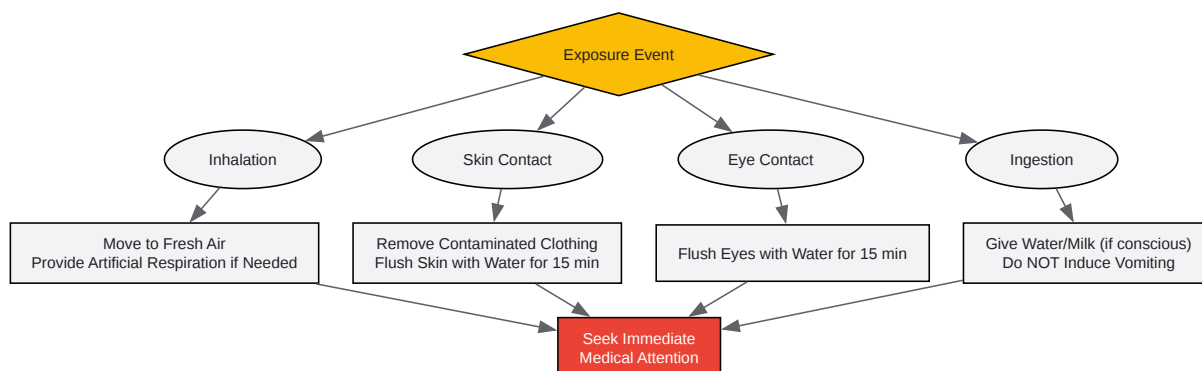
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Caption: Workflow for the safe handling of **2-Nitroanisole**.



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Caption: Emergency response workflow for a **2-Nitroanisole** spill.



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Caption: Logical flow for first aid response to **2-Nitroanisoole** exposure.

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